Troubleshooting common issues in planetary geology mapping software

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Planetary Geology Mapping Software: Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for common issues encountered in planetary geology mapping software. The content is tailored for researchers, scientists, and drug development professionals who utilize these tools for their experimental and analytical work.

General Troubleshooting

This section addresses common problems that can occur across different planetary geology mapping software platforms like ArcGIS Pro, QGIS, and JMARS.

FAQs

Q1: My planetary image data is not displaying in the correct location. What are the common causes and solutions?

A1: This is often due to issues with the coordinate reference system (CRS). Here are the likely causes and how to fix them:

- Missing CRS Information: The dataset may lack a defined projection file (.prj). You will need to manually define the correct planetary CRS for the specific celestial body and instrument.

- Incorrect CRS Definition: The dataset may have an incorrect CRS assigned. You need to redefine the projection to the appropriate one.

- On-the-Fly Projection Issues: While most GIS software can project data "on the fly" to match the map's CRS, this can sometimes lead to inaccuracies or performance degradation. It is best practice to reproject all layers to a consistent CRS for a project.

Experimental Protocol: Defining a Projection in ArcGIS Pro

- In the "Catalog" pane, right-click on the dataset with the unknown or incorrect spatial reference.

- Select "Properties" and navigate to the "Spatial Reference" tab to confirm the issue.

- Open the "Geoprocessing" pane and search for the "Define Projection" tool.

- For "Input Dataset or Feature Class," select your problematic data.

- For "Coordinate System," click the globe icon to open the "Coordinate System" dialog.

- Navigate to "Projected Coordinate Systems" > "Planetary Systems" and select the appropriate celestial body and projection. If you have a .prj file, you can import it.

- Click "Run" to apply the correct CRS to your dataset.

Q2: I'm experiencing slow performance and lag when working with large planetary datasets. How can I optimize performance?

A2: Performance issues are common with high-resolution planetary data. Here are several strategies to improve software responsiveness:

- Use Appropriate Data Formats: For raster data, use tiled and compressed formats like Cloud Optimized GeoTIFFs (COGs). For vector data, use formats optimized for spatial queries, such as file geodatabases or GeoPackages.

- Create Pyramids and Overviews: Generate pyramids for your raster datasets. These are downsampled versions of your data that the software uses when zoomed out, significantly speeding up rendering.

- Data Subsetting and Tiling: If you are working with a very large area, consider clipping the data to your specific region of interest or tiling the data into smaller, more manageable chunks.

- Hardware Acceleration: Ensure that your software is configured to use your computer's graphics processing unit (GPU) for rendering.

- Optimize Memory Settings: In software like JMARS, you can adjust the maximum heap size and Java stack size to allocate more memory for processing large datasets.[1]

Data Presentation: Performance Optimization Techniques

Technique	ArcGIS Pro	QGIS	JMARS	Expected Improvement
Enable GPU Rendering	Options > Display > Rendering Engine	Settings > Options > Rendering > Use GPU for 2D rendering	N/A (Java-based)	Significant improvement in map navigation and rendering speed.
Build Pyramids/Overviews	Geoprocessing tool: "Build Pyramids"	Layer Properties > Pyramids > Build Pyramids	N/A (Handled by data servers)	Faster raster display, especially at smaller scales.
Adjust Memory Allocation	N/A (Managed by OS)	N/A (Managed by OS)	Options > Preferences > Performance > Memory Settings	Can prevent crashes and improve processing speed for large datasets.[1]
Use Tiled Data Formats	Supported (e.g., COG)	Supported (e.g., COG)	N/A (Data served from remote servers)	Faster data access and rendering, especially over networks.

Software-Specific Troubleshooting

This section provides solutions for issues specific to popular planetary geology mapping software.

ArcGIS Pro

Q3: I am trying to perform a spatial analysis, but the tool fails with a generic error message. How can I troubleshoot this?

A3: Generic errors in ArcGIS Pro can be frustrating. Here's a logical workflow to diagnose the problem:

- Check Input Data Geometry: Invalid geometries in your vector data are a common cause of tool failure. Use the "Check Geometry" tool to identify and the "Repair Geometry" tool to fix any issues.

- Verify Coordinate Systems: Ensure all input datasets for the analysis have the same projected coordinate system. Tools may fail or produce incorrect results if the CRS are inconsistent.

- Examine Tool Parameters: Carefully review all parameters in the geoprocessing tool. Ensure that file paths are correct and that all required fields are populated with valid values.

- Review Geoprocessing History: The geoprocessing history logs detailed messages about tool execution, including more specific error codes and descriptions that can help pinpoint the problem.

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Step-by-step process for troubleshooting problematic QGIS plugins.

JMARS

Q5: I am unable to view or load certain data layers in JMARS, or the 3D view is not functioning correctly. What are some common solutions?

A5: Data loading and 3D visualization issues in JMARS can often be traced to network, configuration, or software compatibility problems.

- Check Network Connectivity: JMARS streams most of its data from remote servers. Ensure you have a stable internet connection and that your firewall is not blocking access to *.mars.asu.edu on ports 80 and 443. [2]* Clear the Cache: A corrupted or full data cache can cause loading problems. You can clear the cache by going to Options > Preferences > Performance and clicking "CLEAN CACHE". [1]* Update JMARS: Make sure you are using the latest version of JMARS, as updates often include bug fixes for data layer access and 3D functionality.

- 3D View Issues: For older versions of JMARS, 3D functionality might depend on specific Java 3D libraries. If you are experiencing issues, consult the JMARS documentation for your specific version to ensure you have the correct dependencies installed. [3]For newer versions, ensure your graphics drivers are up to date.

Q6: How can I create a custom map or mosaic in JMARS?

A6: JMARS allows users to create and import their own maps. The general workflow is as follows:

- Prepare Your Data: Your custom map data should be in a georeferenced raster format (e.g., GeoTIFF) and in the correct planetary projection.

- Use the Custom Map Uploader: In JMARS, navigate to the "Advanced/Custom Maps" section. Here you will find tools to upload your map data.

- Provide Map Details: You will need to provide information about your map, such as the map name, a description, and the coordinate system.

- Share Your Map: Once uploaded, your custom map will be available in your personal map library. You can also choose to share it with other JMARS users.

Advanced Topics
Spectral Analysis Troubleshooting

Q7: My spectral data from instruments like CRISM or TES is not displaying correctly, or the spectral plots are showing unexpected artifacts.

A7: Issues with spectral data can be complex. Here are some troubleshooting steps:

- Check Data Calibration: Ensure you are using a calibrated data product. Raw data will not be radiometrically or atmospherically corrected.

- Understand Data Artifacts: Be aware of potential instrument artifacts, such as "bad pixels" or atmospheric effects, that may be present in the data. Consult the instrument documentation for information on known artifacts.

- Use Correct Spectral Libraries: When comparing your data to spectral libraries, make sure the library was collected under similar conditions (e.g., viewing geometry, temperature) and has been resampled to the same spectral resolution as your data.

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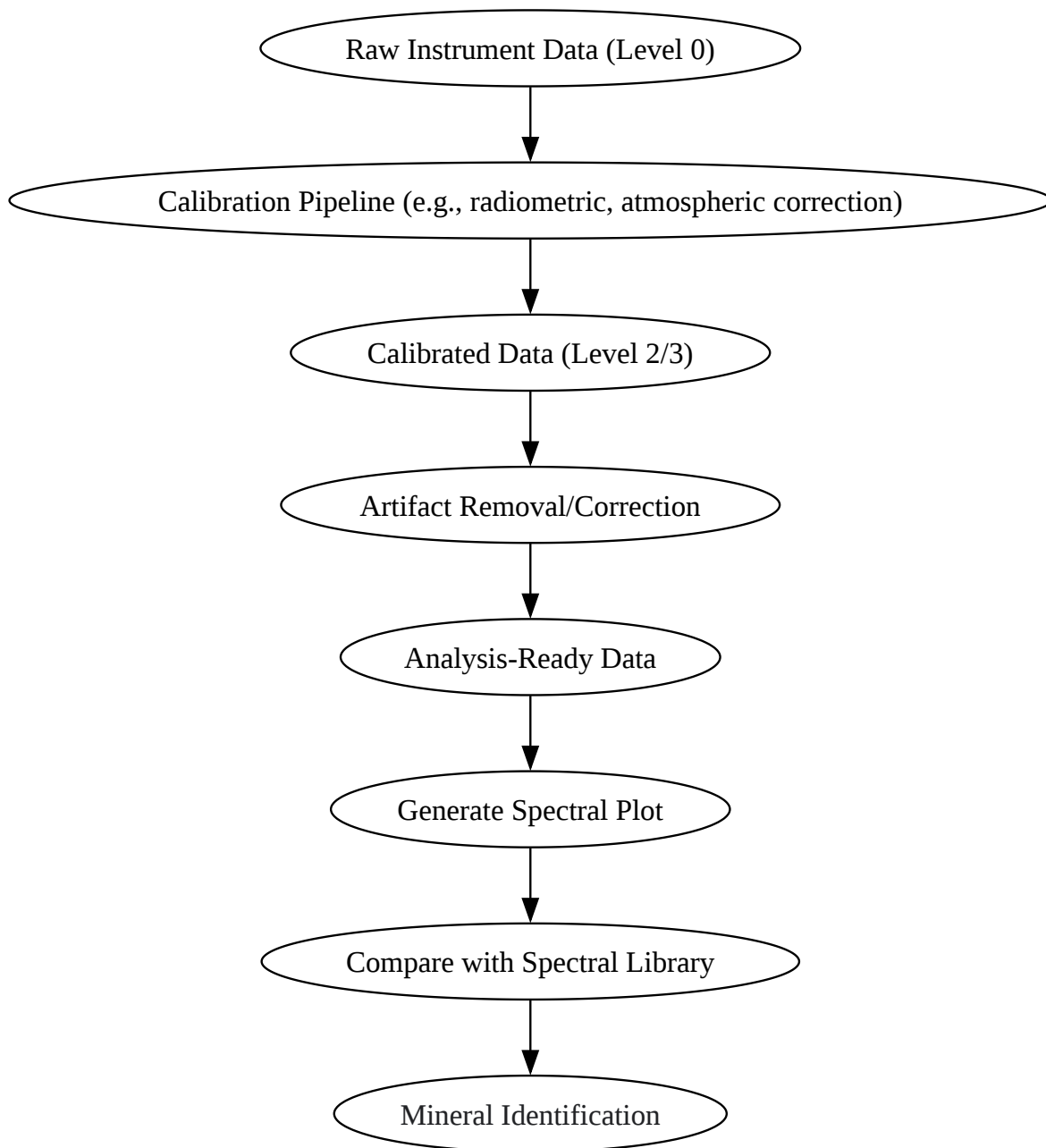
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